

Personal protective equipment for handling 4-Amino-N,N-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-Amino-N,N-dimethylbenzenesulfonamide

Cat. No.: B159138

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Essential Safety and Handling Guide for 4-Amino-N,N-dimethylbenzenesulfonamide

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Amino-N,N-dimethylbenzenesulfonamide** (CAS Number: 1709-59-7). Adherence to these protocols is essential for ensuring laboratory safety and proper chemical management.

Chemical and Hazard Data

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂ S	[1][2][3][4]
Molecular Weight	200.26 g/mol	[1][2][3][4][5]
Appearance	Solid	[1][2]
GHS Hazard Statements	H302: Harmful if swallowed H317: May cause an allergic skin reaction	[1][2][3]
Signal Word	Warning	[1][2][3]
GHS Pictogram	GHS07 (Exclamation Mark)	[1][2][3]

Personal Protective Equipment (PPE)

When handling **4-Amino-N,N-dimethylbenzenesulfonamide**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment
Eye/Face	Wear safety glasses with side-shields (or goggles) conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[6]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[6][7] Remove and wash contaminated clothing before reuse.
Respiratory	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter conforming to EN 143.[6]

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Ventilation: Handle the substance in a well-ventilated area or within a chemical fume hood to minimize inhalation of dust.[6]
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Exposure Avoidance: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7] Prevent contact with skin and eyes.
- Emergency Preparedness: Ensure that eyewash stations and safety showers are located in close proximity to the workstation.[6]

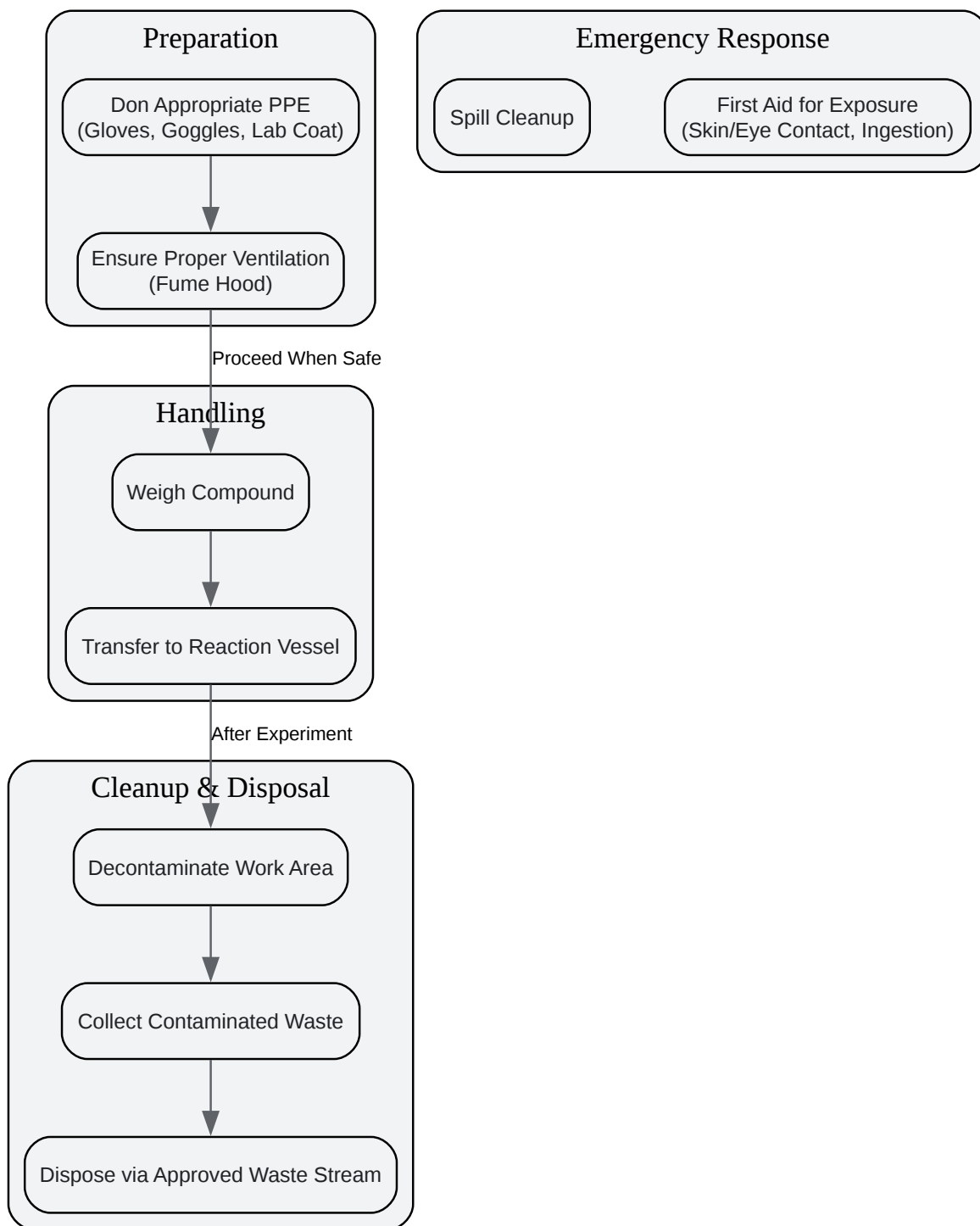
First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- If on Skin: Wash with plenty of soap and water.[7] If skin irritation or a rash occurs, seek medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Disposal Plan:

- Waste Collection: Sweep up the solid material and place it into a suitable, labeled container for disposal.[6]
- Environmental Protection: Do not allow the chemical to enter drains or the environment.[6]
- Regulatory Compliance: Dispose of the waste material at an approved waste disposal plant, in accordance with local, regional, and national regulations.

Workflow for Safe Handling of 4-Amino-N,N-dimethylbenzenesulfonamide



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Caption: Workflow for the safe handling of **4-Amino-N,N-dimethylbenzenesulfonamide**.

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